

Application of Fluoxapiprolin in Managing Downy Mildew in Grapes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fluoxapiprolin*

Cat. No.: *B13439095*

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Introduction

Grape downy mildew, caused by the oomycete *Plasmopara viticola*, is a devastating disease in viticulture worldwide, leading to significant crop losses. Effective management strategies are crucial for maintaining grape yield and quality. **Fluoxapiprolin**, a novel fungicide, offers a unique mode of action for controlling downy mildew. This document provides detailed application notes and experimental protocols for researchers and scientists evaluating the efficacy of **Fluoxapiprolin**.

Fluoxapiprolin is the active ingredient in products such as Xivana® Prime.[1] It represents a new mode of action, classified under the Fungicide Resistance Action Committee (FRAC) Group 49.[2][3] This novel classification makes it a valuable tool for resistance management programs in vineyards.[2][4] **Fluoxapiprolin** is effective against all stages of the downy mildew lifecycle, providing long-lasting protection for 10 to 21 days.[5][4]

Data Presentation

While specific quantitative data from peer-reviewed field trials for **Fluoxapiprolin** are not readily available in the public domain, the following table summarizes the reported performance

characteristics based on technical information and viticulturist reports. This table is intended to serve as a guide for expected efficacy.

Table 1: Performance Characteristics of **Fluoxapiprolin** in Grape Downy Mildew Management

Parameter	Observation	Source
Active Ingredient	Fluoxapiprolin (20 g/L)	
Trade Name Example	Xivana® Prime	[5][1][2]
FRAC Group	49 (Oxysterol binding protein inhibitor)	[2][3]
Efficacy	Provides excellent and reliable control of downy mildew.[1] Acts on all stages of the Plasmopara viticola lifecycle. [2][4]	[1][2][4]
Application Rate	37.5 - 50 mL per 100 L of water	[4]
Application Window	From 10 cm shoots (E-L 12) to 7 mm berries (pre-bunch closure, E-L 31)	[2][4]
Control Duration	10 to 21 days, depending on disease pressure and vine growth rate	[4]
Rainfastness	Reported to have very good rainfastness	[3]
Resistance Management	Recommended to be used in a tank mix with a registered protectant fungicide from a different mode of action group. [6] No more than two applications per season are advised.	[6]
Adjuvant Requirement	Essential for effective control. Recommended adjuvants include Maxx®, Pulse® Penetrant, Hasten®, or Agridex®.	[2]

Compatibility	Excellent compatibility with other products for powdery mildew, botrytis bunch rot, and light brown apple moth control.	[2]
Pre-Harvest Interval (PHI)	Use no later than E-L 31 (berries pea-size, not > 7 mm diameter) for grapes destined for export wine.	[6]

Experimental Protocols

The following protocols outline methodologies for conducting field and laboratory experiments to evaluate the efficacy of **Fluoxapiprolin** against grape downy mildew.

Protocol 1: Field Efficacy Trial

1. Objective: To evaluate the efficacy of **Fluoxapiprolin** in controlling grape downy mildew under field conditions and to compare its performance with standard fungicide treatments and an untreated control.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates per treatment.
- Plot Size: Each plot should consist of a minimum of 3-5 adjacent vines. A buffer row or untreated vines should separate plots to minimize spray drift.

3. Treatments:

- Untreated Control (water spray).
- **Fluoxapiprolin** at two rates (e.g., 37.5 mL/100 L and 50 mL/100 L) + recommended adjuvant.

- Standard Fungicide 1 (e.g., a product with a different mode of action, such as one containing mancozeb or copper).
- Standard Fungicide 2 (e.g., another commonly used systemic fungicide).
- **Fluoxapiprolin** tank-mixed with a protectant fungicide.

4. Application:

- Equipment: Calibrated backpack sprayer or research plot sprayer to ensure uniform coverage.
- Timing: Applications should be preventative, initiated before the onset of disease or at the very first sign of symptoms. The application window is typically from the 10 cm shoot stage (E-L 12) to pre-bunch closure (E-L 31).[\[2\]](#)[\[4\]](#)
- Frequency: Follow a 10-14 day spray interval, adjusting for weather conditions and disease pressure.

5. Inoculation (if necessary):

- If natural infection is low, artificial inoculation can be performed. Prepare a sporangial suspension of *Plasmopara viticola* (e.g., 1×10^4 sporangia/mL in distilled water).
- Apply the suspension to the abaxial (lower) leaf surface in the evening to ensure a period of leaf wetness.

6. Disease Assessment:

- Timing: Conduct assessments 7-10 days after the final application or at key phenological stages.
- Method: Randomly select 25-50 leaves and 10-25 bunches per plot.
- Disease Incidence: Calculate the percentage of leaves or bunches showing any downy mildew symptoms.

- Disease Severity: Use a standardized disease rating scale to estimate the percentage of leaf or bunch area affected. A diagrammatic scale with severity levels of 1, 3, 6, 12, 25, 50, and 75% can be used for leaves.
- Data to Collect:
 - Percent Disease Incidence (PDI) on leaves and bunches.
 - Percent Disease Severity (PDS) on leaves and bunches.
 - Area Under the Disease Progress Curve (AUDPC) can be calculated from multiple assessments over time.

7. Data Analysis:

- Perform Analysis of Variance (ANOVA) on the collected data (PDI, PDS, AUDPC).
- Use a mean separation test (e.g., Tukey's HSD or Fisher's LSD) to determine significant differences between treatments ($p < 0.05$).

Protocol 2: Laboratory Bioassay (Leaf Disc Method)

1. Objective: To determine the in-vitro efficacy of **Fluoxapiprolin** against *Plasmopara viticola* on grapevine leaf discs.

2. Materials:

- Healthy, young, fully expanded grapevine leaves (susceptible variety).
- **Fluoxapiprolin** analytical standard.
- *Plasmopara viticola* sporangial suspension.
- Petri dishes, filter paper, sterile distilled water.
- Cork borer (15-20 mm diameter).

3. Methodology:

- **Leaf Disc Preparation:** Collect healthy leaves, wash with sterile water, and use a cork borer to cut discs.
- **Treatment Application:** Prepare serial dilutions of **Fluoxapiprolin** in water. Place leaf discs abaxial side up on moist filter paper in Petri dishes. Apply a known volume (e.g., 20 μ L) of each fungicide dilution to the center of the leaf disc and spread evenly. Include a water-only control. Allow the treatment to dry.
- **Inoculation:** Apply a droplet (e.g., 10 μ L) of the *P. viticola* sporangial suspension (e.g., 5×10^4 sporangia/mL) to the center of each treated leaf disc.
- **Incubation:** Incubate the Petri dishes in a controlled environment chamber at approximately 20-22°C with a photoperiod (e.g., 16h light / 8h dark) for 5-7 days. Maintain high humidity.
- **Assessment:** Observe the leaf discs under a stereomicroscope. Assess the presence or absence of sporulation. The efficacy can be quantified by calculating the percentage of inhibition of sporulation compared to the untreated control.
- **Data Analysis:** Calculate the EC50 (Effective Concentration to inhibit 50% of sporulation) value for **Fluoxapiprolin** using probit analysis.

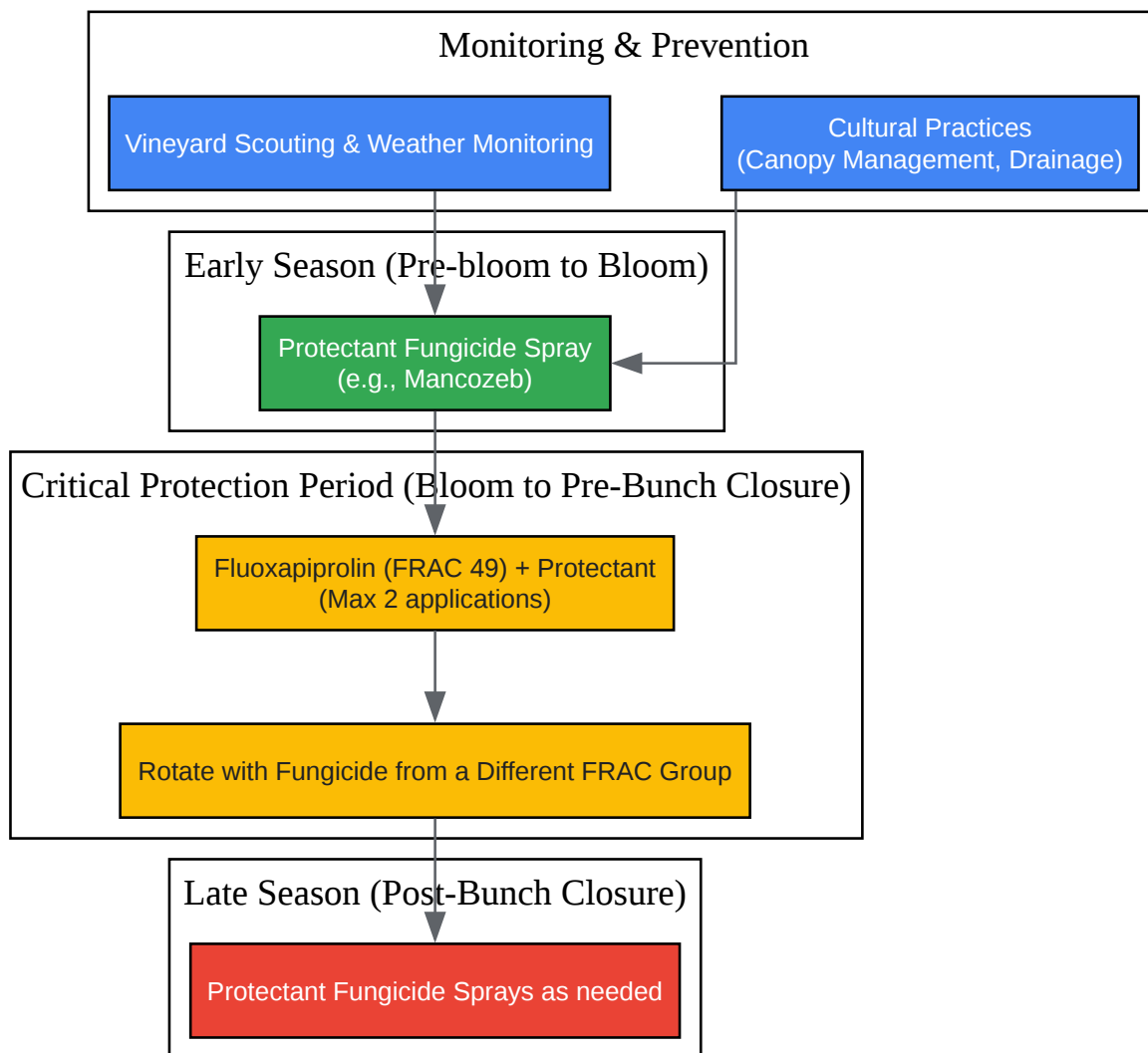
Visualizations

The following diagrams illustrate the experimental workflow and a logical approach to an integrated downy mildew management program incorporating **Fluoxapiprolin**.



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Caption: Experimental workflow for a field efficacy trial of **Fluoxapiprolin**.



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Caption: Integrated strategy for grape downy mildew management using **Fluoxapiprolin**.

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